

Application Notes and Protocols for PF-06679142 in Metabolic Homeostasis Research

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: PF-06679142

Cat. No.: B12414679

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Introduction

PF-06679142 is a potent and orally active small molecule activator of AMP-activated protein kinase (AMPK), a central regulator of cellular energy homeostasis.[1] AMPK activation plays a crucial role in coordinating metabolic pathways, shifting cells from an anabolic (energy-consuming) to a catabolic (energy-producing) state. This mechanism of action makes **PF-06679142** a valuable research tool for studying metabolic processes and a potential therapeutic candidate for metabolic disorders such as type 2 diabetes and non-alcoholic fatty liver disease (NAFLD).[1] By activating AMPK, **PF-06679142** enhances glucose uptake and fatty acid oxidation while inhibiting lipid and protein synthesis, leading to improved insulin sensitivity and reduced hepatic lipid accumulation.[1]

These application notes provide detailed protocols for in vitro and in vivo studies to characterize the effects of **PF-06679142** on metabolic homeostasis.

Data Presentation

In Vitro Activity of PF-06679142

Parameter	Value	Target	Assay Type	Reference
EC50	22 nM	Human AMPK $\alpha 1\beta 1\gamma 1$	FRET-based activation assay	[1]

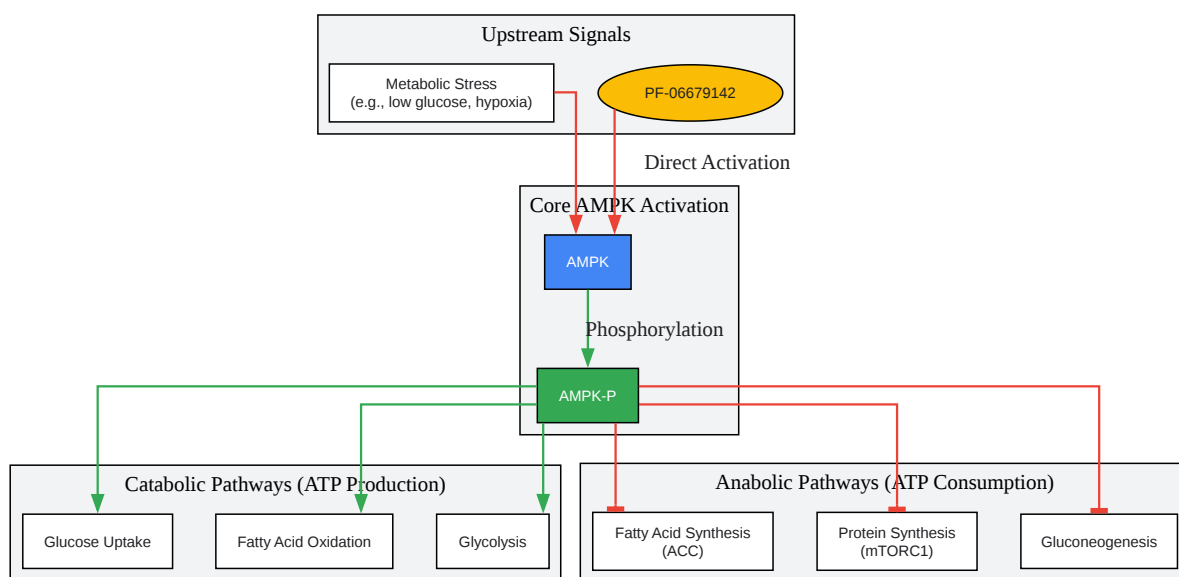
In Vivo Pharmacokinetics of PF-06679142

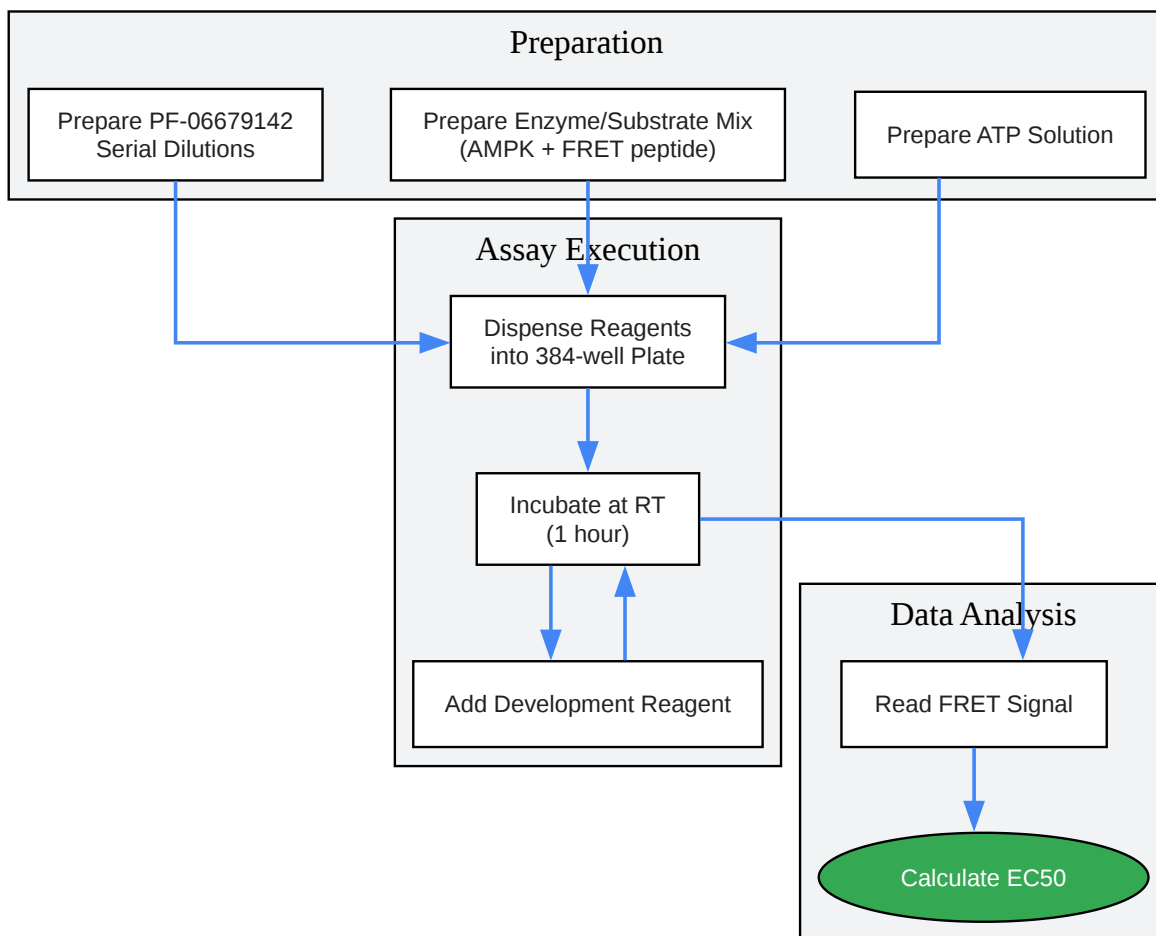
Species	Route	Dose (mg/kg)	Clp (mL/min/kg)	Vdss (L/kg)	t _{1/2} (h)	F (%)	Reference
Rat	IV	1	4.6	1.1	3.9	-	Edmonds et al., 2018
Rat	PO	3	-	-	-	100	Edmonds et al., 2018
Dog	IV	0.5	1.6	1.4	11	-	Edmonds et al., 2018
Dog	PO	1	-	-	-	100	Edmonds et al., 2018

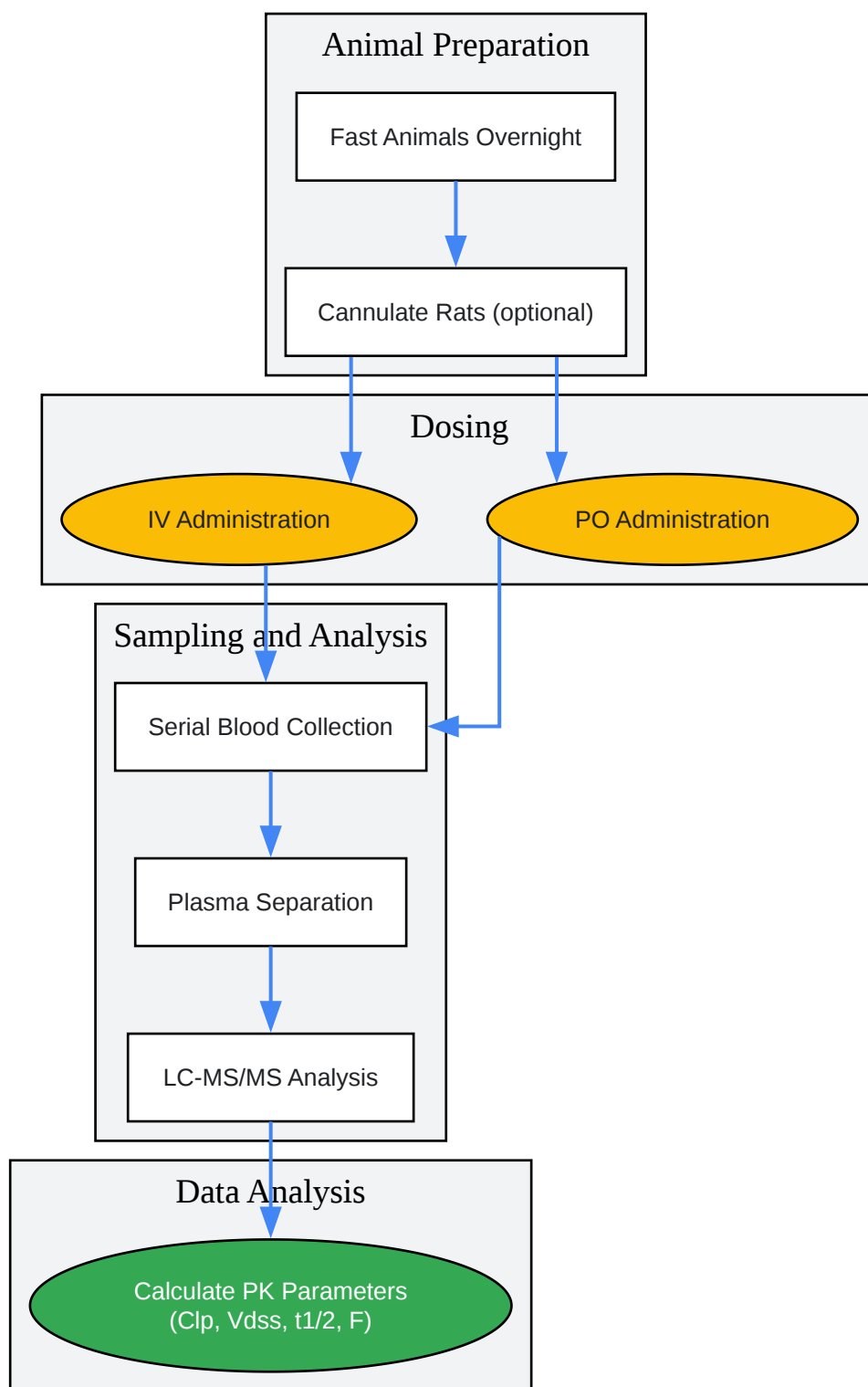
Clp: Plasma Clearance; Vdss: Volume of Distribution at Steady State; t_{1/2}: Half-life; F: Oral Bioavailability.

Signaling Pathway

The primary mechanism of action of **PF-06679142** is the direct activation of AMPK. Once activated, AMPK initiates a signaling cascade that affects various downstream targets to restore cellular energy balance. This includes the phosphorylation and inhibition of acetyl-CoA carboxylase (ACC), a key enzyme in fatty acid synthesis, and the activation of pathways involved in glucose uptake and fatty acid oxidation.







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References

- 1. Optimization of Metabolic and Renal Clearance in a Series of Indole Acid Direct Activators of 5'-Adenosine Monophosphate-Activated Protein Kinase (AMPK) - PubMed [pubmed.ncbi.nlm.nih.gov]
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